

# N-Ethylpropionamide: A Technical Safety and Hazard Guide for Researchers

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## Compound of Interest

Compound Name: *N-Ethylpropionamide*

Cat. No.: *B1205720*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **N-Ethylpropionamide** (CAS No. 5129-72-6). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this substance in a laboratory or research setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Ethylpropionamide** is presented in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

| Property                                   | Value                             | Source(s)         |
|--|-----------------------------------|-------------------|
| Molecular Formula                          | C <sub>5</sub> H <sub>11</sub> NO | [1][2]            |
| Molecular Weight                           | 101.15 g/mol                      | [1][2]            |
| CAS Number                                 | 5129-72-6                         | [1][2]            |
| Appearance                                 | Colorless to Yellow Liquid        | Fisher Scientific |
| Boiling Point                              | 116 °C at 25 mmHg                 | [1]               |
| Density                                    | 0.91 g/cm <sup>3</sup>            | [1]               |
| Flash Point                                | 108.3 °C                          | [1]               |
| Refractive Index                           | 1.4340-1.4370                     | [1]               |
| LogP (Octanol/Water Partition Coefficient) | 0.92340                           | [1]               |
| Water Solubility                           | Soluble                           | [3]               |

## Hazard Identification and Classification

**N-Ethylpropionamide** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

## GHS Classification


The following table summarizes the GHS hazard classification for **N-Ethylpropionamide**.

| Hazard Class                                     | Category | Hazard Statement                       |
|--|----------|--|
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | 2A       | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation |

Source:[2]

## GHS Label Elements

The GHS label for **N-Ethylpropionamide** includes the following elements:

- Pictogram:
  -  alt text
- Signal Word:Warning[2]
- Hazard Statements:[2]
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.[4][5][6]

| Code      | Prevention   | Response       | Storage  | Disposal   |
|-----------|--|----------------|--|--|
| P261      | Avoid breathing dust/fume/gas/mist/vapours/spray.      | P302+P352      | P403+P233  | P501   |
| P264      | Wash skin thoroughly after handling.                   | P304+P340      | P405   | Dispose of contents/container to an approved waste disposal plant. |
| P271      | Use only outdoors or in a well-ventilated area.        | P305+P351+P338 | Store in a well-ventilated place. Keep container tightly closed. |  |
| P280      | Wear protective gloves/eye protection/face protection. | P312           | Store locked up.   |  |
| P321      |  |                |  |  |
| P332+P313 |  |                |  |  |
| P337+P313 |  |                |  |  |
| P362+P364 |  |                |  |  |

Note: The specific text for each P-code can be found in GHS documentation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Toxicological Information

Detailed quantitative toxicological data for **N-Ethylpropionamide**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), are not readily available in the public domain. Safety data sheets for this compound consistently report "no data available" for acute toxicity endpoints.

Aliphatic amides as a class exhibit a wide range of toxicological profiles.<sup>[7]</sup> While some are relatively harmless, others can have more significant effects.<sup>[8][9][10]</sup> Given the GHS classification of **N-Ethylpropionamide** as an irritant, it is crucial to handle it with appropriate precautions to avoid direct contact.

## Experimental Protocols

Specific experimental protocols for the toxicological testing of **N-Ethylpropionamide** are not publicly available. However, the hazard classifications are likely based on standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the principles of the most relevant OECD test guidelines for skin and eye irritation.

### Skin Irritation Testing (based on OECD Test Guideline 439)

The in vitro skin irritation test is designed to predict the potential of a substance to cause reversible skin damage.<sup>[11][12][13][14]</sup>

Methodology:

- **Test System:** A reconstructed human epidermis (RhE) model is used, which is a three-dimensional tissue construct that mimics the upper layers of human skin.<sup>[13]</sup>
- **Application:** The test substance (**N-Ethylpropionamide**) is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 60 minutes), followed by a post-exposure incubation period (e.g., 42 hours) in a fresh medium.<sup>[14]</sup>
- **Viability Assessment:** After incubation, the viability of the tissue is determined using a cell viability assay, most commonly the MTT assay. In this assay, the yellow tetrazolium salt MTT is reduced to a purple formazan product by metabolically active cells. The amount of formazan produced is proportional to the number of viable cells and is measured spectrophotometrically.<sup>[14]</sup>

- Classification: A substance is classified as a skin irritant (GHS Category 2) if the mean tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ) compared to the negative control.[\[14\]](#)

## Eye Irritation Testing (based on various in vitro OECD Test Guidelines)

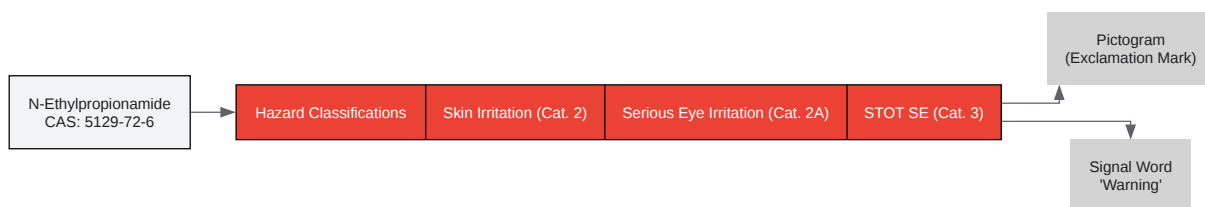
Several in vitro methods are available to assess the eye irritation potential of a chemical, aiming to reduce or replace the use of animal testing. These include tests using reconstructed human cornea-like epithelium (RhCE) or other cell-based assays.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

General Methodology (example using an RhCE model, OECD TG 492):

- Test System: A reconstructed human cornea-like epithelium (RhCE) model is employed.[\[18\]](#)
- Application and Exposure: The test substance is applied to the surface of the corneal tissue model for a specified duration.
- Post-Exposure Incubation: The tissue is rinsed and incubated in a fresh medium.
- Viability Measurement: Similar to the skin irritation test, cell viability is measured, often using the MTT assay.
- Classification: The substance is classified based on the extent of cytotoxicity (reduction in cell viability). A significant reduction in viability indicates the potential for serious eye damage or eye irritation.

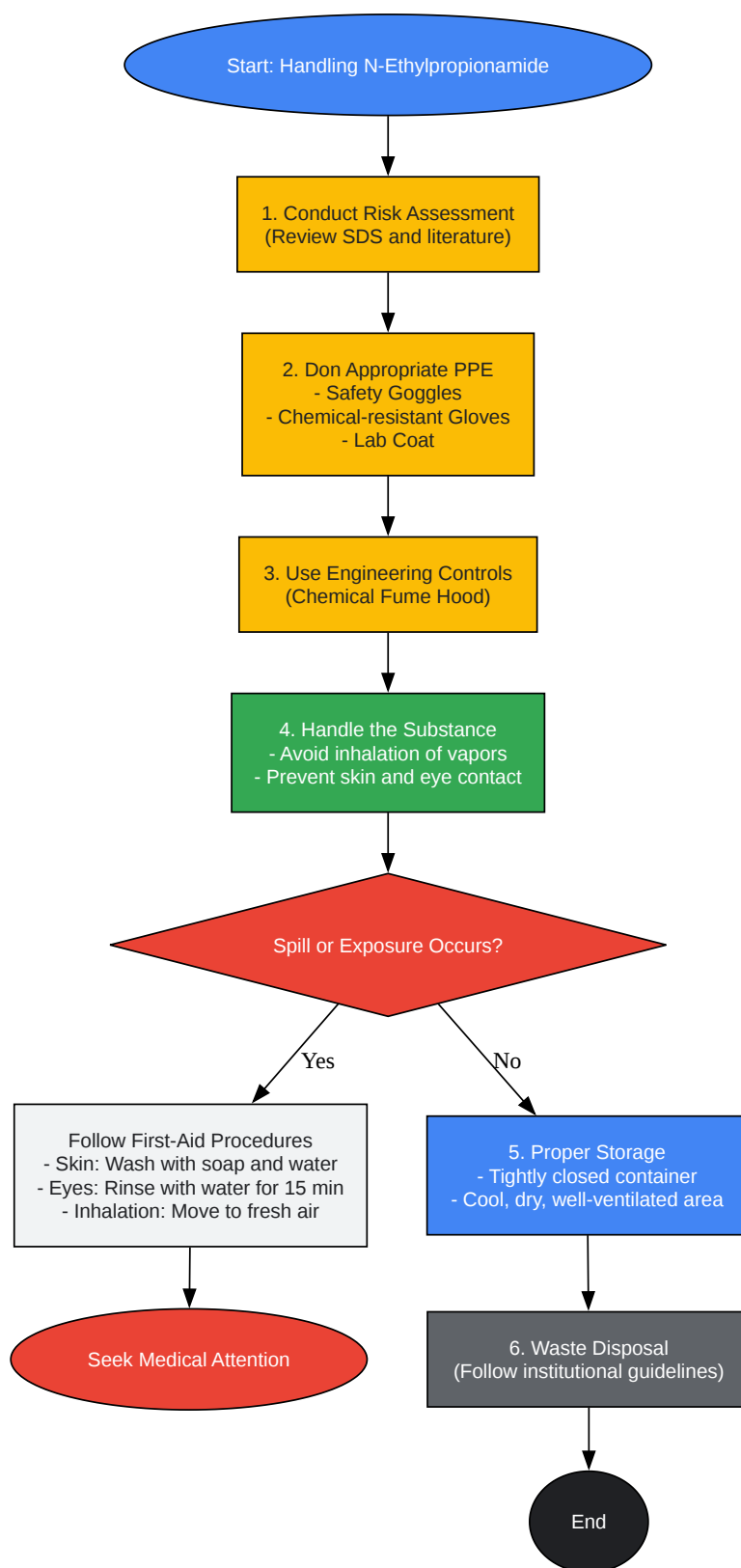
## Visualized Workflows and Hazard Relationships

The following diagrams, created using Graphviz, illustrate key logical relationships and workflows relevant to the safe handling and hazard assessment of **N-Ethylpropionamide**.



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GHS Hazard Identification for **N-Ethylpropionamide**.



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Recommended workflow for the safe handling of **N-Ethylpropionamide**.



## Safe Handling and Storage

To mitigate the risks associated with **N-Ethylpropionamide**, the following handling and storage procedures should be followed:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

## First-Aid Measures

In case of exposure to **N-Ethylpropionamide**, follow these first-aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately seek medical attention.

- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Disposal Considerations

Dispose of **N-Ethylpropionamide** and its container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the specific SDS for **N-Ethylpropionamide** provided by the manufacturer before handling the substance.

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- To cite this document: BenchChem. [N-Ethylpropionamide: A Technical Safety and Hazard Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205720#n-ethylpropionamide-safety-data-sheet-sds-and-hazards]

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